

# Sichere Entsorgung von Diisononyladipat (EINECS 299-216-8)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Einecs 299-216-8*

Cat. No.: *B15187242*

[Get Quote](#)

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Dieses Dokument bietet eine detaillierte Anleitung für die ordnungsgemäße Entsorgung von Diisononyladipat (DINA), identifiziert durch die EINECS-Nummer 299-216-8, um die Sicherheit im Labor und die Einhaltung von Umweltvorschriften zu gewährleisten.

Diisononyladipat ist eine organische chemische Verbindung, die häufig als Weichmacher in Kunststoffen wie PVC verwendet wird.<sup>[1][2][3][4]</sup> Es handelt sich um eine farblose Flüssigkeit mit schwachem Geruch, die in Wasser nahezu unlöslich ist.<sup>[1][2]</sup>

## Wichtige Sicherheitsinformationen und Gefahren

Obwohl Diisononyladipat nach der Verordnung (EG) Nr. 1272/2008 nicht als gefährlicher Stoff eingestuft ist, sind beim Umgang und bei der Entsorgung Vorsichtsmaßnahmen zu treffen.<sup>[5]</sup> Es kann schwere Augenreizungen und allergische Hautreaktionen hervorrufen.<sup>[6][7]</sup> Zudem ist es schädlich für Wasserorganismen mit langfristiger Wirkung.<sup>[6][7]</sup>

Physikalisch-chemische Daten	Wert
CAS-Nummer	33703-08-1
Molare Masse	398,62 g·mol <sup>-1</sup>
Aggregatzustand	Flüssig
Dichte	0,92 g·cm <sup>-3</sup> (20 °C)
Schmelzpunkt	-65 °C
Siedepunkt	232 °C (6,77 hPa)
Löslichkeit in Wasser	<0,1 mg·l <sup>-1</sup> (20 °C)

Quellen:[1][2][4]

## Schritt-für-Schritt-Anleitung zur Entsorgung

Die Entsorgung von Diisononyladipat muss kontrolliert und in Übereinstimmung mit den örtlichen und nationalen Vorschriften erfolgen.

1. Persönliche Schutzausrüstung (PSA): Tragen Sie bei der Handhabung von Diisononyladipat immer geeignete persönliche Schutzausrüstung.

- Augenschutz: Schutzbrille mit Seitenschutz.
- Handschutz: Chemikalienbeständige Schutzhandschuhe (z. B. aus Nitrilkautschuk).
- Körperschutz: Laborkittel.

2. Vermeidung der Freisetzung in die Umwelt: Verhindern Sie das Eindringen von Diisononyladipat in die Kanalisation, Oberflächen- und Grundwasser.[8] Verschüttetes Material sollte mit saugfähigen Materialien wie Sand, Kieselgur oder Universalbindemittel aufgenommen werden.[8]

3. Sammlung und Lagerung von Abfällen:

- Sammeln Sie Reste von Diisononyladipat und kontaminierte Materialien in dafür vorgesehenen, dicht verschlossenen Behältern.
- Beschriften Sie die Abfallbehälter deutlich mit dem Inhalt.
- Lagern Sie die Abfallbehälter an einem gut belüfteten Ort, getrennt von unverträglichen Materialien.

4. Entsorgungsverfahren: Die bevorzugte Entsorgungsmethode für Diisononyladipat ist die Verbrennung in einer zugelassenen industriellen Verbrennungsanlage.<sup>[6]</sup> Kontaktieren Sie ein zertifiziertes Entsorgungsunternehmen, um die Abholung und fachgerechte Entsorgung zu veranlassen. Entsorgen Sie Inhalte und Behälter gemäß den Anweisungen des lizenzierten Abfallsammlers.

## Logischer Ablauf der Entsorgungsentscheidung

Das folgende Diagramm veranschaulicht den Entscheidungsprozess für die sichere Entsorgung von Diisononyladipat.

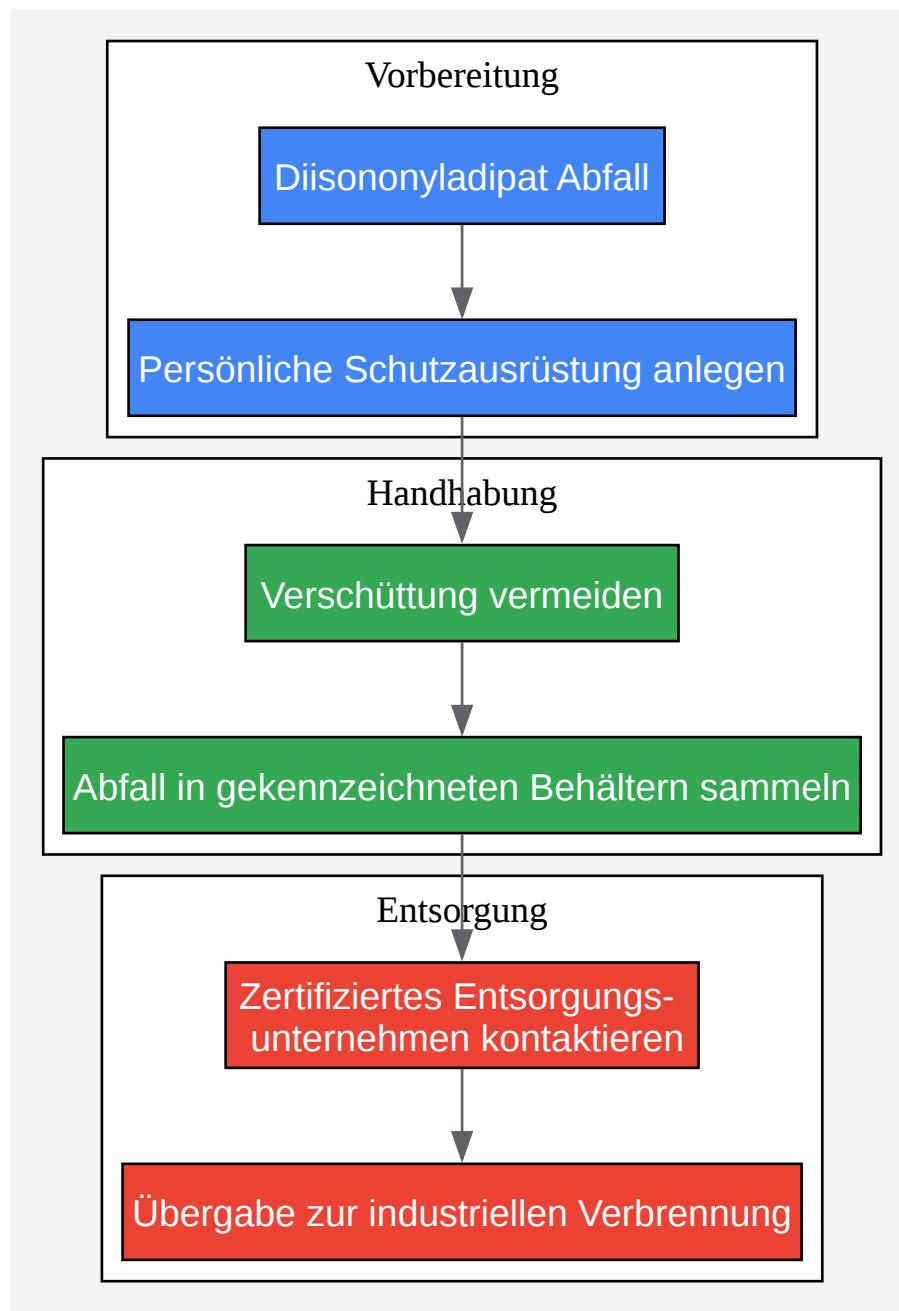
[Click to download full resolution via product page](#)

Abbildung 1: Prozess der sicheren Entsorgung.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Großhandel | Diisononyladipat (DINA) | [comedol.de]
- 2. Diisononyladipat – Wikipedia [de.wikipedia.org]
- 3. Diisononyladipat (DINA) – Qualität für Ihre Produkte | PENPET [penpet.de]
- 4. Diisononyladipat [chemie.de]
- 5. lgcstandards.com [lgcstandards.com]
- 6. chemos.de [chemos.de]
- 7. chemos.de [chemos.de]
- 8. syskem.de [syskem.de]
- To cite this document: BenchChem. [Sichere Entsorgung von Diisononyladipat (EINECS 299-216-8)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15187242#einecs-299-216-8-proper-disposal-procedures\]](https://www.benchchem.com/product/b15187242#einecs-299-216-8-proper-disposal-procedures)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)